

2-Amino-5-ethylphenol hydrochloride safety data sheet and handling precautions

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Compound of Interest

Compound Name: 2-Amino-5-ethylphenol
hydrochloride

Cat. No.: B177001

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Technical Guide: Safety and Handling of 2-Amino-5-ethylphenol hydrochloride

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the safety data and handling precautions for **2-Amino-5-ethylphenol hydrochloride** (CAS No. 149861-22-3). The information is compiled and presented to meet the needs of laboratory and research professionals, with a focus on safe handling, storage, and emergency preparedness.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **2-Amino-5-ethylphenol hydrochloride** is presented in Table 1. This data is essential for understanding the substance's behavior and for designing appropriate experimental and handling procedures.

Property	Value	Source
Molecular Formula	C ₈ H ₁₂ ClNO	--INVALID-LINK--[1], --INVALID-LINK--[2]
Molecular Weight	173.64 g/mol	--INVALID-LINK--[3], --INVALID-LINK--[1]
Appearance	White to off-white crystalline powder	--INVALID-LINK--[4]
Melting Point	>163°C (decomposes)	--INVALID-LINK--[2]
Boiling Point	290°C at 760 mmHg	--INVALID-LINK--[5]
Solubility	Soluble in water and ethanol. Slightly soluble in DMSO and Methanol.	--INVALID-LINK--[4], --INVALID-LINK--[2]
Purity	≥98%	--INVALID-LINK--[1]

Hazard Identification and Classification

2-Amino-5-ethylphenol hydrochloride is classified as a hazardous substance. The GHS classification and corresponding hazard statements are crucial for risk assessment and the implementation of safety measures.

Hazard Class	GHS Classification	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Skin Corrosion/Irritation	Category 1	H314: Causes severe skin burns and eye damage
Skin Sensitization	Category 1	H317: May cause an allergic skin reaction
Hazardous to the Aquatic Environment, Acute Hazard	Category 1	H400: Very toxic to aquatic life

Source: --INVALID-LINK--[3]

Toxicological Data

Limited toxicological data is available for **2-Amino-5-ethylphenol hydrochloride**. The following table summarizes the key findings from studies.

Study Type	Species	Route	Dose/Concentration	Results	Source
Acute Oral Toxicity	Rat	Oral gavage	2000 mg/kg bw	Details not specified, but this dose was used in a single dose study.	--INVALID-LINK--[6]
Prenatal Developmental Toxicity	Rat	Not specified	74 mg/kg bw/day	No Observed Adverse Effect Level (NOAEL) for maternal and developmental effects.	--INVALID-LINK--[6]

Handling and Storage Precautions

Proper handling and storage are paramount to ensure the safety of personnel and the integrity of the compound.

Personal Protective Equipment (PPE)

A risk assessment should always be conducted before handling this chemical. The following PPE is recommended:

- Eye/Face Protection: Chemical safety goggles or a face shield.
- Skin Protection: Chemical-resistant gloves (e.g., nitrile rubber), a lab coat, and closed-toe shoes.

- Respiratory Protection: In case of insufficient ventilation or when handling large quantities, a NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates is recommended.

Safe Handling Procedures

- Work in a well-ventilated area, preferably in a chemical fume hood.
- Avoid generating dust.
- Do not eat, drink, or smoke in the work area.
- Wash hands thoroughly after handling.
- Avoid contact with skin, eyes, and clothing.

Storage Conditions

- Store in a tightly sealed container.
- Keep in a cool, dry, and well-ventilated place.
- Store away from incompatible materials such as strong oxidizing agents.
- Some sources recommend storage at 4°C under a nitrogen atmosphere.^[1]

Experimental Protocols

While specific experimental protocols for this compound are not widely published, the following are general procedures for handling and in case of emergencies, based on best practices for similar chemical classes.

General Workflow for Handling

The following diagram illustrates a general workflow for the safe handling of **2-Amino-5-ethylphenol hydrochloride** in a research setting.

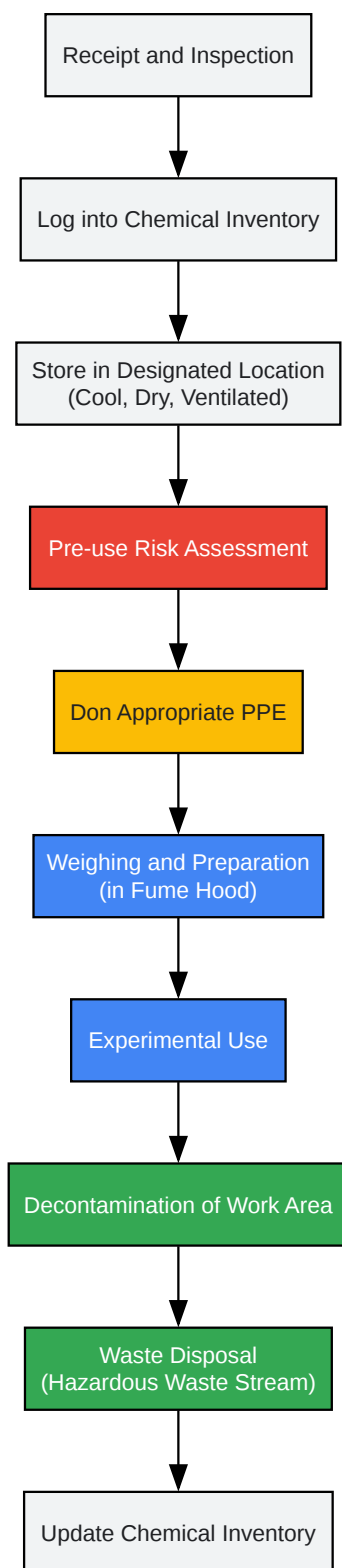


Figure 1: General Chemical Handling Workflow

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Figure 1: General Chemical Handling Workflow

Emergency Spill Response

In the event of a spill, follow the protocol outlined in the diagram below.

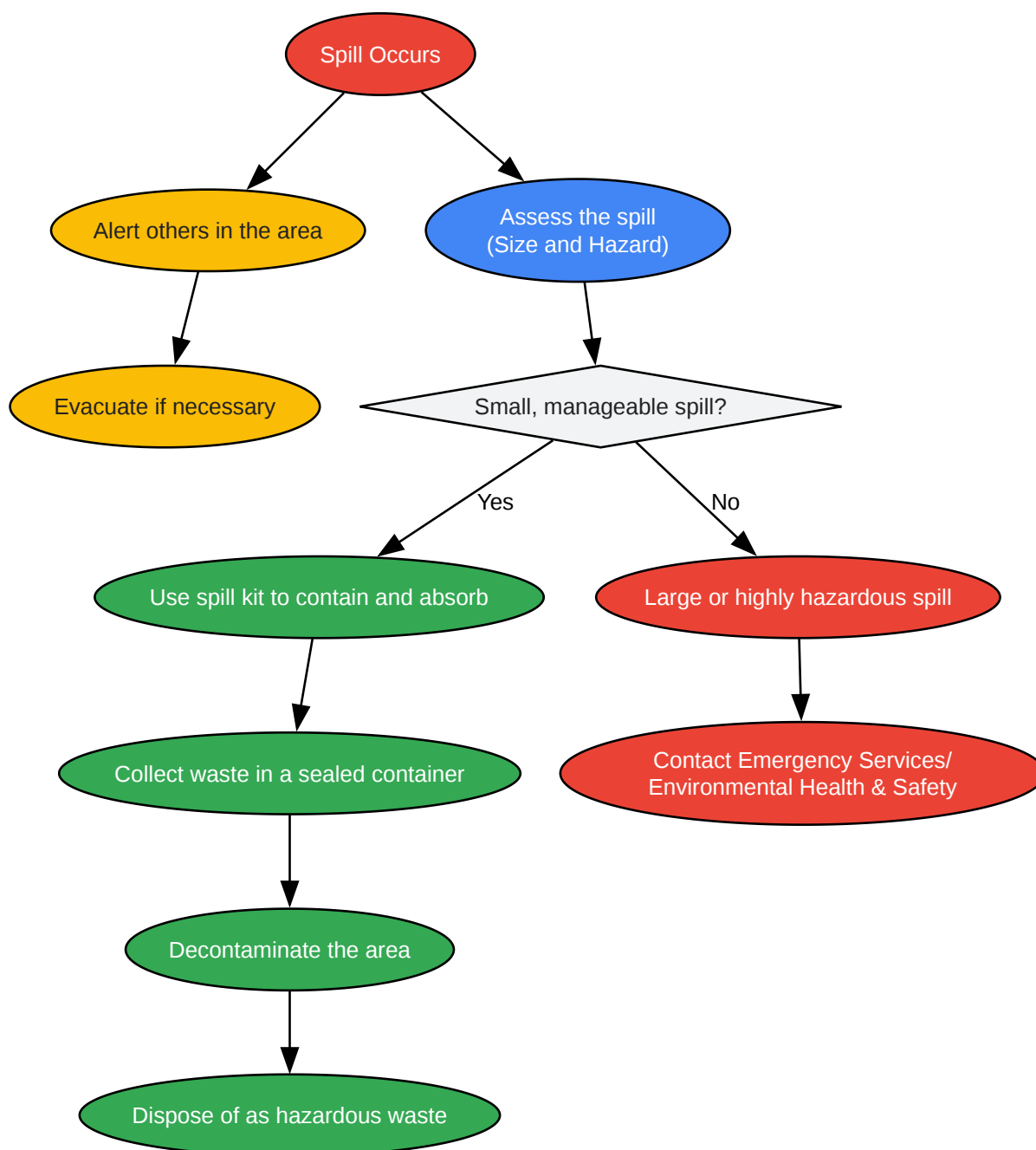


Figure 2: Chemical Spill Response Protocol

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Figure 2: Chemical Spill Response Protocol

First Aid Measures

The following are general first aid measures. Always seek immediate medical attention after any exposure.

- If Swallowed: Rinse mouth. Do NOT induce vomiting. Get medical help.[5]
- If Inhaled: Remove person to fresh air and keep comfortable for breathing. Get emergency medical help immediately.[5]
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[5]
- If on Skin: Wash with plenty of water. If skin irritation or rash occurs, get medical help. Take off contaminated clothing and wash it before reuse.[5]

Logical Relationship of Safety Precautions

The effective and safe use of **2-Amino-5-ethylphenol hydrochloride** relies on a hierarchical and interconnected set of safety precautions. The following diagram illustrates this relationship.

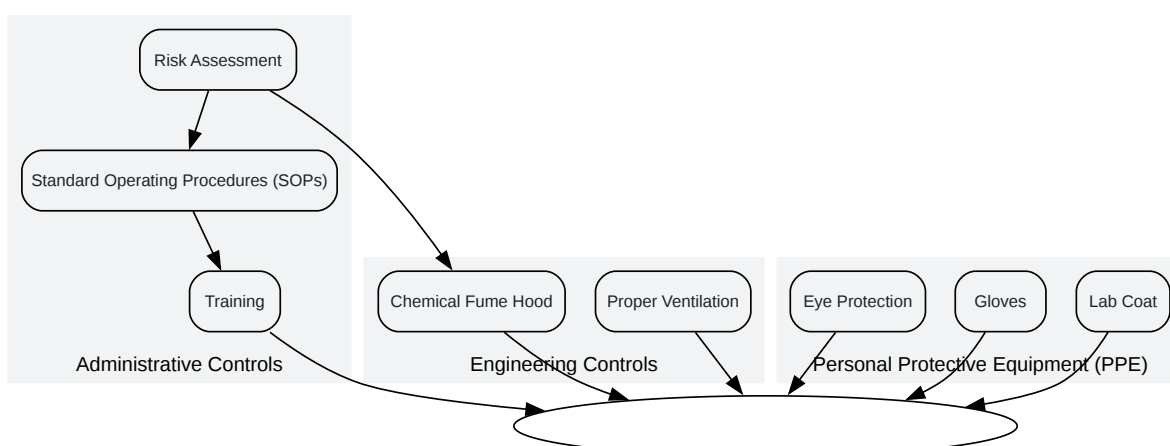


Figure 3: Interrelationship of Safety Precautions

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Figure 3: Interrelationship of Safety Precautions

This guide is intended to provide comprehensive safety information for **2-Amino-5-ethylphenol hydrochloride**. It is not a substitute for a formal risk assessment, which must be conducted by qualified personnel before any new or modified procedure involving this chemical. Always refer to the most current Safety Data Sheet (SDS) provided by the manufacturer.

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